

# Safety and handling precautions for Dec-5-ene

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## Compound of Interest

Compound Name: Dec-5-ene

Cat. No.: B1669984

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An In-depth Technical Guide to the Safety and Handling of **Dec-5-ene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dec-5-ene**, intended for use by professionals in research and development. The following sections detail the physical and chemical properties, hazard classifications, handling precautions, and emergency procedures for both cis- and trans- isomers of **Dec-5-ene**.

## Physicochemical Properties

A summary of the key physical and chemical properties for the cis- and trans-isomers of **Dec-5-ene** is presented in Table 1. This data is essential for understanding the behavior of the substance in various experimental settings.

Table 1: Physicochemical Properties of **Dec-5-ene** Isomers

Property	cis-5-Decene	trans-5-Decene
CAS Number	7433-78-5[1][2][3][4]	7433-56-9[5][6][7]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> [1][8]	C <sub>10</sub> H <sub>20</sub> [5]
Molecular Weight	140.27 g/mol [1][8]	140.27 g/mol [5]
Appearance	Clear colorless liquid	Colorless liquid[5][7]
Boiling Point	60 °C / 20 mmHg[4]	170 °C / 750 mmHg[6]
Density	0.75 g/mL[4]	0.74 g/mL at 25 °C[6]
Refractive Index	1.4240-1.4260[4]	n <sub>20</sub> /D 1.424[6]
Melting Point	-112°C[4]	Not available

## Safety and Hazard Information

**Dec-5-ene** is a flammable liquid and requires careful handling to prevent ignition and exposure. The GHS classification and toxicological data are summarized in the tables below.

### GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Table 2: GHS Hazard Classification for cis-5-Decene[1][9]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways[1]

Table 3: GHS Hazard Classification for trans-5-Decene[5]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

## Toxicological Data

Toxicological information is crucial for assessing the potential health risks associated with exposure.

Table 4: Acute Toxicity of trans-5-Decene

Test	Route	Species	Value
LD50	Intravenous	Mouse	100 mg/kg[5][7]

No specific LD50 data was found for cis-5-Decene from the provided search results.

## Handling and Storage Precautions

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Dec-5-ene**:

- Eye Protection: Eyeshields or faceshields.[6]
- Hand Protection: Chemical-resistant gloves.[6]

- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) when ventilation is inadequate.[6]
- Body Protection: Standard laboratory coat.

## Safe Handling Practices

- Keep away from heat, sparks, open flames, and hot surfaces.[9]
- Use only non-sparking tools.[10]
- Take precautionary measures against static discharge.[10]
- Ground and bond containers and receiving equipment.[10]
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.

## Storage Conditions

- Store in a well-ventilated place.[9]
- Keep the container tightly closed.[9]
- Keep cool.[9]
- Store in a flammable liquids storage area.

## Emergency Procedures

In the event of an emergency, follow these first aid and fire-fighting measures.

### First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[9]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[9]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[9]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [10] Vapors may travel to a source of ignition and flash back.

## Experimental Protocols Overview

Detailed experimental protocols for the specific safety testing of **Dec-5-ene** are not publicly available. However, standardized methods are typically followed for determining key safety parameters.

## Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite in the presence of an ignition source.[11][12] Two primary methods are used:

- Closed-Cup Method: The sample is heated in a sealed container, which generally results in a lower flash point as vapors are contained.[12][13] This method is common for volatile liquids. [13]
- Open-Cup Method: The sample is heated in a container open to the atmosphere.[13] This method typically yields a higher flash point and is used for less volatile substances.[13]

The flash point for trans-5-Decene is reported as 46 °C (114.8 °F) using a closed-cup method. [6]

## Acute Toxicity (LD50) Testing

The LD50 (Lethal Dose, 50%) is a measure of the acute toxicity of a substance.<sup>[14]</sup> It is the dose required to kill half the members of a tested population after a specified test duration.<sup>[14]</sup><sup>[15]</sup> The general procedure involves:

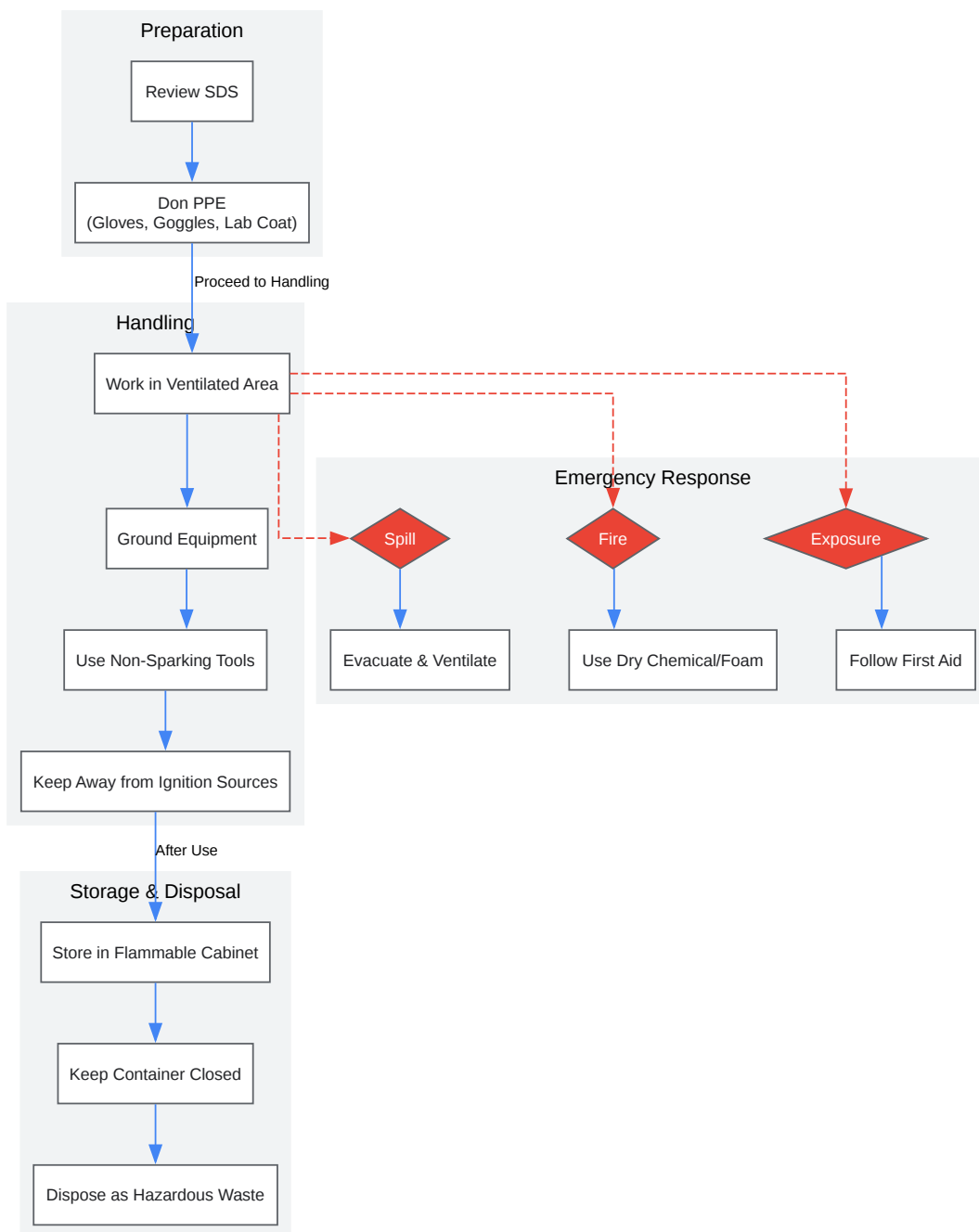
- Animal Selection: Typically, rats or mice are used.<sup>[14]</sup>
- Dose Administration: The substance is administered to groups of animals at several dose levels. The route of administration (e.g., oral, intravenous) is a critical parameter.<sup>[15]</sup>
- Observation: The animals are observed for a set period, and mortality is recorded.<sup>[16]</sup>
- Statistical Analysis: The LD50 value is calculated from the mortality data.<sup>[16]</sup>

Alternative methods that reduce the number of animals required, such as the Up-and-Down Procedure (UDP), are now more commonly used.<sup>[17]</sup>

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dec-5-ene**, from preparation to disposal.

## Dec-5-ene Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dec-5-ene**.

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